

Spectroscopic Characterization of 1-Bromomethyl-o-carborane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Bromomethyl-o-carborane

CAS No.: 19496-84-5

Cat. No.: B1144280

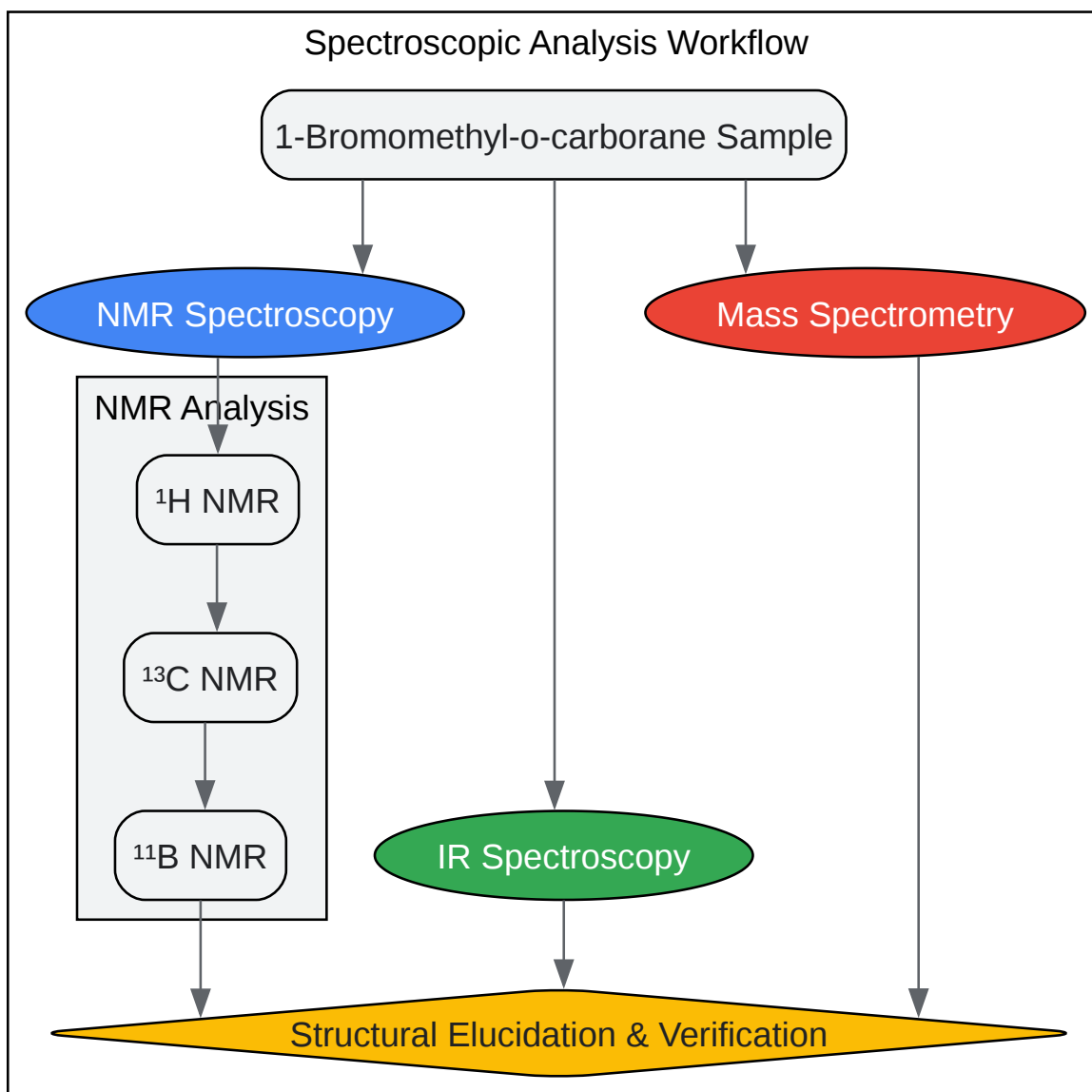
[Get Quote](#)

This technical guide provides an in-depth analysis of the spectroscopic data for **1-bromomethyl-o-carborane** ($C_3H_{13}B_{10}Br$), a key reagent in synthetic chemistry, particularly for the functionalization of molecules in drug discovery and materials science. This document is intended for researchers, scientists, and drug development professionals, offering both theoretical and practical insights into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data that define this unique compound.

Introduction to 1-Bromomethyl-o-carborane

1-Bromomethyl-o-carborane, with the chemical formula $C_3H_{13}B_{10}Br$ and a molecular weight of approximately 237.15 g/mol, is a derivative of o-carborane, a highly stable boron cluster compound.^{[1][2]} Its structure features a bromomethyl group attached to one of the carbon atoms of the icosahedral carborane cage. This functionalization makes it a valuable intermediate for introducing the robust and thermally stable carborane cage into various molecular architectures.^[2] Understanding its spectroscopic signature is paramount for reaction monitoring, quality control, and structural elucidation of its downstream products.

Below is a diagram illustrating the molecular structure of **1-bromomethyl-o-carborane**.



[Click to download full resolution via product page](#)

Caption: Workflow for the spectroscopic characterization.

Conclusion

The spectroscopic characterization of **1-bromomethyl-o-carborane** is a multi-faceted process that relies on the synergistic interpretation of NMR, IR, and MS data. While the data presented in this guide are based on established principles and data from analogous compounds, they provide a robust framework for researchers working with this important synthetic building block. The unique spectroscopic features, particularly the ^{11}B NMR and the characteristic isotopic

patterns in the mass spectrum, are definitive for the identification and purity assessment of **1-bromomethyl-o-carborane**.

References

- Yuanli Tech. (n.d.). **1-Bromomethyl-o-carborane**. Retrieved from [\[Link\]](#)
- LookChem. (n.d.). **1-Bromomethyl-o-carborane**. Retrieved from [\[Link\]](#)
- Chiu, C. W., et al. (2012).
- Grimes, R. N. (2016). Carboranes (3rd ed.). Elsevier.
- LookChem. (n.d.). Cas 19496-84-5,**1-Bromomethyl-o-carborane**. Retrieved from [\[Link\]](#)
- Doc Brown's Chemistry. (n.d.). ¹³C nmr spectrum of 1-bromobutane. Retrieved from [\[Link\]](#)
- University of Ottawa NMR Facility Blog. (2008). ¹H NMR with ¹¹B Decoupling. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Diagram ¹¹B{ ¹H}-NMR spectra with the peak assignments for the o-carborane, 1; 2 and 5 derivatives. Retrieved from [\[Link\]](#)
- University of Ottawa NMR Facility Blog. (2008). ¹H NMR with ¹¹B Decoupling. Retrieved from [\[Link\]](#)
- University of Durham. (n.d.). Boron NMR. Retrieved from [\[Link\]](#)
- Doc Brown's Chemistry. (n.d.). infrared spectrum of 1-bromobutane. Retrieved from [\[Link\]](#)
- University of Ottawa NMR Facility Blog. (2008). ¹H NMR with ¹¹B Decoupling. Retrieved from [\[Link\]](#)
- Doc Brown's Chemistry. (n.d.). mass spectrum of 1-bromobutane. Retrieved from [\[Link\]](#)
- Doc Brown's Chemistry. (n.d.). infrared spectrum of 1-bromobutane. Retrieved from [\[Link\]](#)
- Chem Help ASAP. (2022, November 22). mass spectrum & fragmentation of 1-bromobutane [Video]. YouTube. Retrieved from [\[Link\]](#)

- Smith, B. C. (2023, September 1). Halogenated Organic Compounds. Spectroscopy Online. Retrieved from [[Link](#)]
- University of Durham. (n.d.). Boron NMR. Retrieved from [[Link](#)]
- Smith, B. C. (2023, September 1). Halogenated Organic Compounds. Spectroscopy Online. Retrieved from [[Link](#)]
- Chem Help ASAP. (2022, November 22). mass spectrum & fragmentation of 1-bromobutane [Video]. YouTube. Retrieved from [[Link](#)]
- University of Durham. (n.d.). Boron NMR. Retrieved from [[Link](#)]
- Smith, B. C. (2023, September 1). Halogenated Organic Compounds. Spectroscopy Online. Retrieved from [[Link](#)]
- Smith, J. D., & Wacher, V. J. (2022). ¹¹B NMR Spectroscopy: Structural Analysis of the Acidity and Reactivity of Phenyl Boronic Acid–Diol Condensations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. [escholarship.org](https://www.escholarship.org) [[escholarship.org](https://www.escholarship.org)]
- To cite this document: BenchChem. [Spectroscopic Characterization of 1-Bromomethyl-o-carborane: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1144280/docs#spectroscopic-characterization-of-1-bromomethyl-o-carborane-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)